

minimizing "o-Chlorophenyl diphenyl phosphate" contamination in laboratory settings

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Compound of Interest

Compound Name: *o*-Chlorophenyl diphenyl phosphate

Cat. No.: B228908

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Technical Support Center: o-Chlorophenyl diphenyl phosphate (o-CPDP) Contamination

This technical support center provides guidance for researchers, scientists, and drug development professionals on minimizing and troubleshooting **o-Chlorophenyl diphenyl phosphate** (o-CPDP) contamination in laboratory settings.

Frequently Asked Questions (FAQs)

Q1: What is **o-Chlorophenyl diphenyl phosphate** (o-CPDP) and where does it come from?

A1: **o-Chlorophenyl diphenyl phosphate** (o-CPDP) is an organophosphate compound. While it may be used in some chemical synthesis applications, in a laboratory context, it is most commonly encountered as a contaminant. Organophosphate compounds are widely used as flame retardants and plasticizers in a variety of common laboratory materials.

Potential sources of o-CPDP contamination in the laboratory include:

- **Plastics and Polymers:** Many plastics, including those used in lab equipment housings, furniture, and flooring, can contain organophosphate flame retardants.
- **Electronic Equipment:** Computers, printers, and other electronic devices are significant sources of these compounds.

- Building Materials: Paints, coatings, and insulating foams may also contain related chemicals.
- Consumables: Some plastic lab consumables could potentially be a source, although less common for this specific compound.

Q2: Why is o-CPDP contamination a concern in a research setting?

A2: o-CPDP contamination can interfere with sensitive analytical techniques, such as mass spectrometry, leading to inaccurate experimental results. Organophosphate compounds can also pose health risks with prolonged exposure. While specific toxicity data for o-CPDP is not readily available, related organophosphate compounds are known to have various health effects.

Q3: What are the permissible exposure limits for o-CPDP?

A3: Currently, there are no specific OSHA Permissible Exposure Limits (PELs) or NIOSH Recommended Exposure Limits (RELs) for **o-Chlorophenyl diphenyl phosphate**. However, for related compounds like chlorinated diphenyl oxide, the OSHA PEL is 0.5 mg/m³ over an 8-hour work shift.^[1] It is prudent to handle o-CPDP with care and minimize exposure.

Troubleshooting Guide

This guide provides a structured approach to identifying and mitigating suspected o-CPDP contamination.

Problem: Unexpected peaks with a mass-to-charge ratio (m/z) corresponding to o-CPDP or its fragments are observed in analytical runs (e.g., GC-MS, LC-MS).

Step 1: Initial Verification

- Confirm the Identity: Re-run a blank sample and a standard of o-CPDP (if available) to confirm the retention time and mass spectrum of the contaminant.
- Review Recent Changes: Have any new pieces of equipment, furniture, or plasticware been introduced to the lab recently?

Step 2: Isolate the Source

- **Systematic Swab Sampling:** As detailed in the experimental protocols section, perform swab tests on surfaces and equipment in the lab.
- **Analyze Swabs:** Analyze the swabs using an appropriate analytical method (see protocols below) to pinpoint the source of the contamination.

Step 3: Decontamination

- **Thorough Cleaning:** Once the source is identified, follow the detailed cleaning protocol provided below.
- **Post-Cleaning Verification:** After cleaning, re-swab the area and analyze to ensure the contamination has been effectively removed.

Step 4: Prevention

- **Material Selection:** When possible, select laboratory equipment and consumables known to be free of organophosphate flame retardants.
- **Regular Cleaning:** Implement a regular cleaning schedule for laboratory surfaces and equipment.

Quantitative Data Summary

Table 1: Physicochemical Properties of **o-Chlorophenyl diphenyl phosphate** and Related Compounds

Property	o-Chlorophenyl diphenyl phosphate	Triphenyl phosphate	Diphenyl phosphate
CAS Number	115-85-5[2]	115-86-6	838-85-7[3]
Molecular Formula	C18H14ClO4P[4]	C18H15O4P	C12H11O4P[3]
Molecular Weight	360.73 g/mol [4]	326.28 g/mol	250.19 g/mol [3]
Water Solubility	Low (estimated)	1.9 mg/L[5]	Insoluble[3]
Vapor Pressure	Low (estimated)	2.00×10^{-6} mm Hg[5]	Not available

Note: Specific experimental data for o-CPDP is limited. Values for related compounds are provided for comparison.

Experimental Protocols

Protocol 1: Surface Swab Sampling for o-CPDP Detection

- Materials:
 - Sterile, low-lint swabs
 - High-purity solvent (e.g., isopropanol or hexane)
 - Sterile, screw-cap vials
- Procedure:
 1. Don appropriate personal protective equipment (PPE), including gloves and safety glasses.
 2. Moisten a swab with the collection solvent.
 3. Firmly wipe a defined area (e.g., 10 cm x 10 cm) of the surface to be tested.
 4. Place the swab head into a labeled vial.
 5. Seal the vial and store it appropriately until analysis.
 6. For control, prepare a blank sample by moistening a swab with the solvent and placing it directly into a vial.

Protocol 2: GC-MS Analysis of o-CPDP Contamination

This is a general method adapted from protocols for related organophosphate flame retardants and should be optimized for your specific instrumentation and standards.

- Sample Preparation:

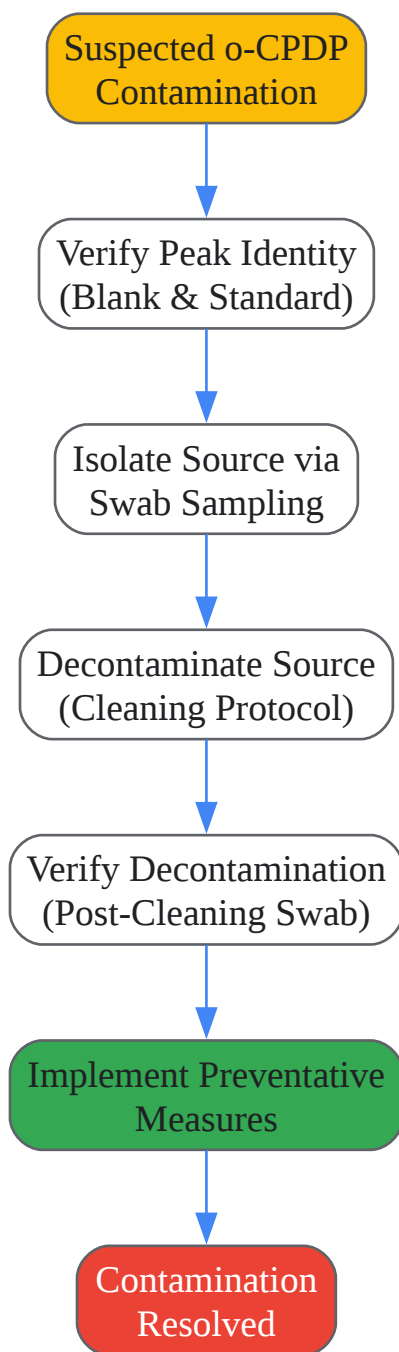
1. To the vial containing the swab, add a known volume of extraction solvent (e.g., ethyl acetate).
 2. Vortex for 1 minute to extract the analytes from the swab.
 3. Transfer the extract to a clean autosampler vial.
- GC-MS Parameters (example):
 - Column: DB-5ms or equivalent
 - Injection Mode: Splitless
 - Oven Program:
 - Initial temperature: 50°C, hold for 1 min
 - Ramp: 20°C/min to 300°C, hold for 5 min
 - MS Parameters:
 - Ionization Mode: Electron Ionization (EI)
 - Scan Range: m/z 50-500
 - Selected Ion Monitoring (SIM): Monitor for characteristic ions of o-CPDP (e.g., m/z 360, 325, 170, 77).

Protocol 3: Laboratory Decontamination Procedure for Organophosphate Contamination

- Safety Precautions:
 - Ensure the area is well-ventilated.
 - Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses.
- Cleaning Solution:
 - Prepare a solution of a laboratory-grade detergent in deionized water.

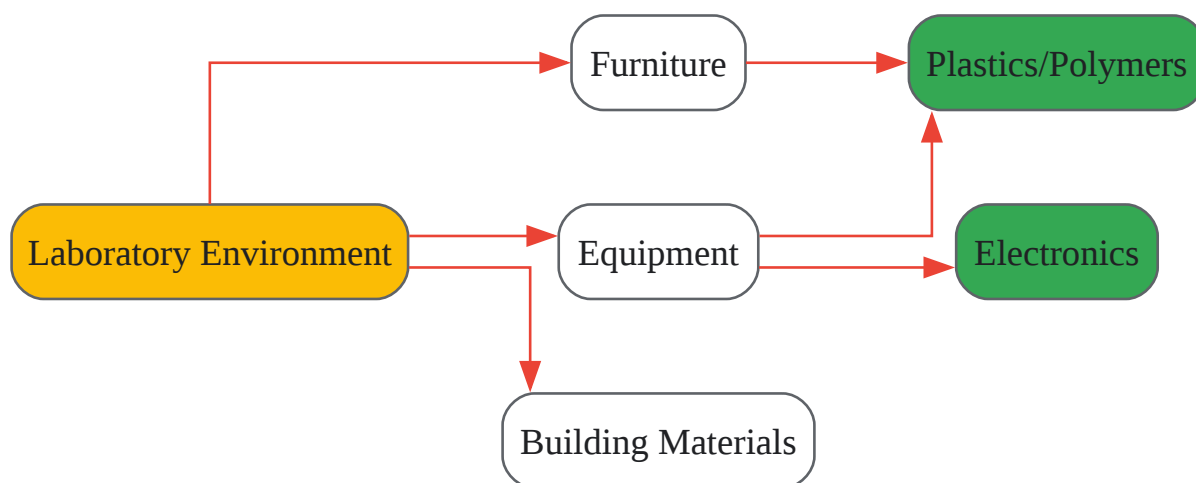
- For stubborn contamination, a solution of 50:50 isopropanol/water can be used, but check for material compatibility first.
- Procedure:
 1. Remove all items from the contaminated surface.
 2. Thoroughly wash the surface with the detergent solution, using a clean, low-lint cloth.
 3. Rinse the surface with deionized water.
 4. Wipe the surface dry with a clean, low-lint cloth.
 5. For equipment, follow the manufacturer's cleaning guidelines. If possible, wipe the exterior surfaces with the cleaning solution.

Visualizations



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Caption: Troubleshooting workflow for o-CPDP contamination.



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Caption: Potential sources of o-CPDP contamination in a lab.

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References

- 1. nj.gov [nj.gov]
- 2. O-CHLOROPHENYL DIPHENYL PHOSPHATE [drugfuture.com]
- 3. Diphenyl phosphate | 838-85-7 [chemicalbook.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. Triphenyl Phosphate | (C₆H₅)₃PO₄ | CID 8289 - PubChem [pubchem.ncbi.nlm.nih.gov]
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